A Comparative Guide to the Reactivity of 2,4,4-Trimethylcyclohexanone and Cyclohexanone

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Compound of Interest	
Compound Name:	*2,4,4-Trimethylcyclohexanone*
CAS No.:	*2230-70-8*
Cat. No.:	*B1266662*

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Introduction: Setting the Stage with Structure

In the landscape of synthetic organic chemistry, cyclic ketones are foundational building blocks. Among them, cyclohexanone stands out as a benchmark for reactivity studies due to its conformational flexibility and relatively unhindered carbonyl group. This guide provides an in-depth comparison of cyclohexanone with its substituted analogue, **2,4,4-trimethylcyclohexanone**. By examining their structural differences, we can elucidate and predict their divergent behaviors in key chemical transformations.

Cyclohexanone is a symmetrical six-membered ring ketone with a molecular weight of 98.14 g/mol . Its carbonyl group is flanked by two equivalent methylene groups, making it a simple model for understanding cyclic ketone reactivity. In contrast, **2,4,4-trimethylcyclohexanone** (MW: 140.22 g/mol) introduces significant structural complexity.[1] The presence of a methyl group at the α-position (C2) and gem-dimethyl groups at the γ-position (C4) imposes significant steric constraints that fundamentally alter its chemical properties. These substitutions lock the ring in a conformation that dictates the accessibility of the carbonyl carbon and the acidity of the α-protons, forming the basis of this comparative analysis.

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Table 1: Physical and Structural Properties

Property	Cyclohexanone	2,4,4-Trimethylcyclohexanone
Molecular Formula	$C_6H_{10}O$	$C_9H_{16}O$[1]
Molecular Weight	98.14 g/mol	140.22 g/mol [1]
Key Structural Features	Symmetrical, unsubstituted α-carbons	α-methyl group (C2), γ-gem-dimethyl group (C4)
Primary Reactivity-Influencing Factor	Low ring strain, accessible carbonyl	Significant steric hindrance[2]

Part 1: Nucleophilic Addition - The Impact of Steric Shielding

Nucleophilic addition to the carbonyl group is a cornerstone reaction for ketones. The reaction proceeds via the attack of a nucleophile on the electrophilic carbonyl carbon, forming a tetrahedral intermediate.[3] The accessibility of this carbon is paramount to the reaction rate.

The Unhindered Case: Cyclohexanone

Cyclohexanone readily undergoes nucleophilic addition with a wide range of nucleophiles, including hydrides, organometallics, and cyanide.[4][5] The two faces of the planar carbonyl group are equally accessible, although the conformational dynamics of the ring can lead to a mixture of axial and equatorial attack, influenced by the size of the incoming nucleophile.[6] For small nucleophiles like hydrides (e.g., from $NaBH_4$), axial attack is generally favored to avoid torsional strain in the transition state, leading to the equatorial alcohol.[6]

The Hindered Reality: 2,4,4-Trimethylcyclohexanone

The reactivity of **2,4,4-trimethylcyclohexanone** in nucleophilic additions is dramatically reduced due to steric hindrance.[2] The methyl group at the C2 position and the gem-dimethyl groups at C4 create a sterically congested environment around the carbonyl group. This "shielding" raises the activation energy for the approach of a nucleophile, significantly slowing down the reaction rate.

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A classic example is cyanohydrin formation. Cyclohexanone forms a cyanohydrin in good yield, but highly substituted analogues like 2,2,6-trimethylcyclohexanone do not react under similar conditions.[7] This is directly attributable to the steric bulk of the α-methyl groups preventing the cyanide nucleophile from effectively attacking the carbonyl carbon. A similar outcome is expected for **2,4,4-trimethylcyclohexanone**.

Experimental Protocol: Sodium Borohydride Reduction of a Ketone

This protocol provides a standardized method to compare the reduction rates of the two ketones.

Objective: To reduce the ketone to its corresponding secondary alcohol using sodium borohydride.

Materials:

- Ketone (Cyclohexanone or **2,4,4-Trimethylcyclohexanone**)
- Sodium Borohydride ($NaBH_4$)
- Methanol (MeOH)
- 3 M Hydrochloric Acid (HCl)
- Diethyl ether
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Thin Layer Chromatography (TLC) plates, chamber, and developing solvent (e.g., 4:1 Hexanes:Ethyl Acetate)

Procedure:

- Dissolve 0.50 g of the ketone in 10 mL of methanol in a 50 mL Erlenmeyer flask.
- Cool the solution in an ice bath.

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- Carefully add 0.05 g of sodium borohydride to the solution in portions while swirling.[8]
- Allow the reaction to stir in the ice bath for 20 minutes. Monitor the reaction progress by taking aliquots and analyzing via TLC. The disappearance of the ketone spot indicates reaction completion.[9]
- Slowly add 10 mL of 3 M HCl to quench the reaction and neutralize any excess $NaBH_4$ (Caution: Hydrogen gas evolution).[10]
- Transfer the mixture to a separatory funnel and extract with 2 x 15 mL of diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure to yield the crude alcohol.

Expected Outcome:

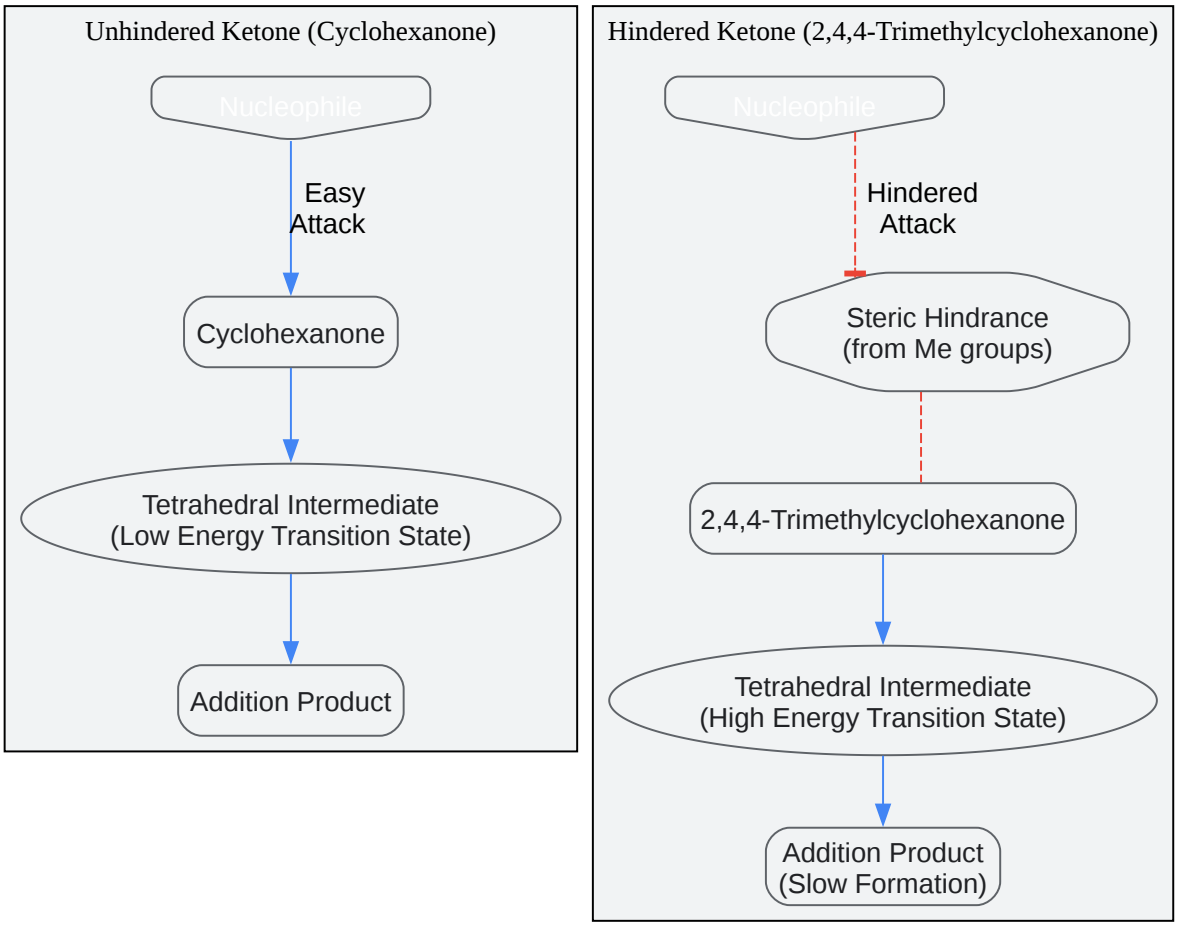
- Cyclohexanone: The reaction is typically rapid and complete within minutes, showing a clear conversion on the TLC plate.
- **2,4,4-Trimethylcyclohexanone**: The reaction will be significantly slower. It may require a longer reaction time, warming, or a more potent hydride source to achieve a comparable yield, demonstrating the impact of steric hindrance.

Table 2: Qualitative Comparison of Nucleophilic Addition Reactivity

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Reaction	Nucleophile	Cyclohexanone Reactivity	2,4,4-Trimethylcyclohexanone Reactivity	Rationale
Hydride Reduction	BH_4^-	Fast, high yield	Very slow, potentially low yield[11]	Steric hindrance from methyl groups impedes hydride attack.
Grignard Reaction	R-MgX	Fast, high yield[12][13]	Very slow, requires forcing conditions	Bulky Grignard reagents are highly sensitive to steric crowding.[14]
Cyanohydrin Formation	CN^-	Good yield[15]	No significant reaction expected[7]	Severe steric hindrance at the α-position prevents nucleophilic attack.

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Caption: Steric hindrance in **2,4,4-trimethylcyclohexanone** raises the transition state energy for nucleophilic attack.

Part 2: Enolate Formation and Reactivity - A Question of Regioselectivity

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The formation of enolates by deprotonation of α-hydrogens is another critical aspect of ketone reactivity, opening pathways to reactions like alkylations and aldol condensations. Here, the substitution pattern of **2,4,4-trimethylcyclohexanone** introduces challenges and opportunities related to regioselectivity.

Symmetry and Simplicity: Cyclohexanone

Cyclohexanone possesses four equivalent α-hydrogens. Deprotonation with a base like lithium diisopropylamide (LDA) leads to a single, symmetrical enolate.[16] Subsequent reaction with an electrophile occurs predictably at either the C2 or C6 position.

Asymmetry and Control: 2,4,4-Trimethylcyclohexanone

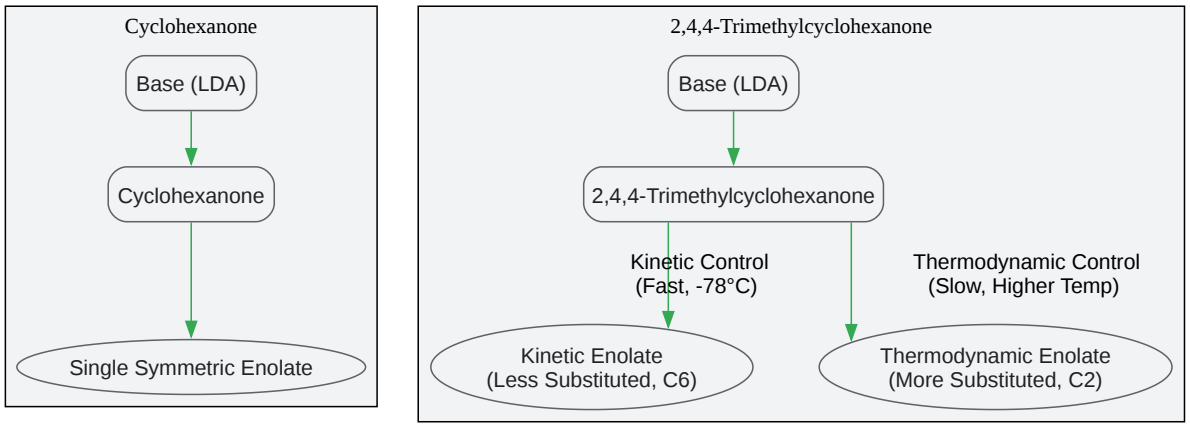
2,4,4-trimethylcyclohexanone is an unsymmetrical ketone with two distinct sets of α-hydrogens: one at C2 (a methine proton) and two at C6 (methylene protons). This asymmetry means that two different regioisomeric enolates can be formed.

- The Kinetic Enolate: Formed by removing the most accessible, least sterically hindered proton. In this case, the protons at the C6 position are less hindered than the single proton at the substituted C2 position. Therefore, under kinetic control conditions (strong, bulky base like LDA, low temperature, e.g., -78°C), the less substituted enolate is preferentially formed.[17][18]

- The Thermodynamic Enolate: The more stable enolate, which has the more substituted double bond. Deprotonation at the C2 position would yield a more substituted, and thus more thermodynamically stable, enolate. This product is favored under conditions that allow for equilibration (weaker base, higher temperatures).[19]

This ability to selectively form one enolate over the other is a powerful tool in synthesis, but it underscores the careful consideration required when using substituted ketones.[20]

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Caption: Enolate formation of **2,4,4-trimethylcyclohexanone** can be directed to a kinetic or thermodynamic product.

Experimental Protocol: Kinetic Enolate Formation with LDA

Objective: To regioselectively generate the kinetic enolate of **2,4,4-trimethylcyclohexanone**. [21]

Causality Note: A strong, sterically hindered base (LDA) is used at low temperatures to ensure the deprotonation is rapid, irreversible, and occurs at the least sterically hindered α-proton, preventing equilibration to the more stable thermodynamic enolate.[17][22]

Materials:

- Diisopropylamine
- n-Butyllithium (n-BuLi) in hexanes

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- Anhydrous Tetrahydrofuran (THF)
- **2,4,4-Trimethylcyclohexanone**
- Dry ice/acetone bath
- Inert atmosphere setup (e.g., Argon or Nitrogen line)

Procedure:

- Set up a flame-dried, three-neck flask equipped with a thermometer, a dropping funnel, and an inert gas inlet.
- Add anhydrous THF to the flask and cool to -78°C using a dry ice/acetone bath.
- Add 1.1 equivalents of diisopropylamine to the THF.
- Slowly add 1.05 equivalents of n-BuLi solution via the dropping funnel, keeping the internal temperature below -70°C. Stir for 30 minutes to form the LDA solution.
- Slowly add a solution of 1.0 equivalent of **2,4,4-trimethylcyclohexanone** in anhydrous THF to the freshly prepared LDA solution, again maintaining a temperature below -70°C.
- Stir the mixture for 1-2 hours at -78°C to ensure complete formation of the kinetic lithium enolate.
- The resulting enolate solution is now ready for subsequent reaction with an electrophile (e.g., an alkyl halide).

Part 3: Oxidation Reactions - The Baeyer-Villiger Case

The Baeyer-Villiger oxidation converts ketones into esters (or lactones from cyclic ketones) using peroxy acids.[23] The reaction involves the migration of a carbon atom, and its migratory aptitude is a key factor.

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- Cyclohexanone: Undergoes Baeyer-Villiger oxidation to form ε-caprolactone, a valuable monomer. The reaction is straightforward as the two α-carbons are equivalent.[24]

- **2,4,4-Trimethylcyclohexanone**: The reaction becomes more complex. The migratory aptitude generally follows the order: tertiary alkyl > secondary alkyl > primary alkyl.[25] In this case, the C2 carbon (secondary, substituted) and the C6 carbon (secondary, unsubstituted) will compete. The more substituted C2 carbon is expected to migrate preferentially, leading to a specific lactone regioisomer. However, severe steric hindrance can sometimes inhibit the reaction altogether or lead to side products.

Conclusion

The addition of three methyl groups to the cyclohexanone framework dramatically alters its reactivity. **2,4,4-trimethylcyclohexanone** is significantly less susceptible to direct nucleophilic attack at the carbonyl carbon compared to its unsubstituted counterpart. This decreased reactivity is almost entirely due to the steric hindrance imposed by the α- and γ-methyl substituents. While this can be a limitation, the resulting asymmetry provides an advantage in reactions involving enolates, where careful selection of reaction conditions allows for the regioselective formation of either the kinetic or thermodynamic product. This guide demonstrates that understanding the interplay between molecular structure and steric effects is crucial for predicting and controlling chemical reactivity in drug development and complex organic synthesis.

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